

How to handle and store moisture-sensitive Aluminium isopropoxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aluminium isopropoxide

Cat. No.: B147389

[Get Quote](#)

Technical Support Center: Aluminium Isopropoxide

Welcome to the technical support center for **Aluminium isopropoxide**. This resource is designed for researchers, scientists, and drug development professionals to ensure the safe and effective handling and storage of this moisture-sensitive reagent.

Frequently Asked Questions (FAQs)

Q1: What is **Aluminium isopropoxide** and why is it so sensitive to moisture?

Aluminium isopropoxide (AIP) is an organoaluminum compound with the chemical formula $\text{Al}(\text{OCH}(\text{CH}_3)_2)_3$.^[1] It is highly sensitive to moisture because it readily reacts with water in a process called hydrolysis. This reaction breaks down the **Aluminium isopropoxide** to form aluminum hydroxide and isopropanol.^{[2][3]} This degradation will inactivate the reagent, rendering it unsuitable for most chemical reactions.^{[4][5]}

Q2: How should I properly store a new, unopened container of **Aluminium isopropoxide**?

Unopened containers should be stored in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials such as strong oxidizing agents, acids, and halogens.^{[6][7][8]} The storage area should be a designated flammables area.^[7] It is crucial to protect the container from humidity and water.^[8]

Q3: What are the visible signs of moisture contamination in my **Aluminium isopropoxide**?

Fresh, high-purity **Aluminium isopropoxide** should be a white crystalline powder or solid chunks.^[1] Moisture contamination leads to the formation of aluminum hydroxide, which may appear as white opaque spots or a fine white dust.^[9] If the material has become clumpy, gooey, or has a distinct odor of isopropanol, it has likely been compromised by moisture.^{[4][5]}

Q4: Can I still use **Aluminium isopropoxide** that shows signs of moisture contamination?

It is not recommended. The presence of aluminum hydroxide and isopropanol from hydrolysis will interfere with most chemical reactions, leading to poor yields, unexpected side products, or complete reaction failure.^{[4][5]} For applications requiring high purity, using compromised material is strongly discouraged.

Q5: What personal protective equipment (PPE) is necessary when handling **Aluminium isopropoxide**?

Due to its flammable and corrosive nature, appropriate PPE is essential.^[10] This includes:

- Eye Protection: Tightly fitting safety goggles or chemical safety glasses with side-shields.^{[8][10]}
- Hand Protection: Chemical-resistant gloves, such as neoprene or nitrile rubber. Gloves should be inspected before use.^{[11][12]}
- Skin Protection: A lab coat or flame-retardant antistatic protective clothing.^[8]
- Respiratory Protection: If there is a risk of inhaling dust, a NIOSH-approved respirator for dust and mists should be used.^{[11][13]}

Troubleshooting Guides

Problem 1: My **Aluminium isopropoxide** appears clumpy and has a faint alcohol smell.

- Cause: This indicates moisture exposure and subsequent hydrolysis.^[5] The container seal may be compromised, or it was opened in a humid environment.
- Solution:
 - Do not use the reagent for moisture-sensitive reactions.

- If purification is an option, the material can be distilled under vacuum (~110 °C at 0.5 mmHg).[5] However, purchasing a new, uncompromised container is often more practical and reliable.[14]
- Review your handling and storage procedures to prevent future contamination. Ensure containers are sealed tightly with paraffin film after use and stored in a desiccator or glovebox.[15][16]

Problem 2: My reaction involving **Aluminium isopropoxide** is not proceeding or giving low yields.

- Cause: Assuming other reagents and conditions are correct, the most likely cause is inactive **Aluminium isopropoxide** due to moisture contamination.[4]
- Troubleshooting Steps:
 - Verify Reagent Quality: Open a new, sealed container of **Aluminium isopropoxide** and repeat the reaction.
 - Check Solvent Anhydrousness: Ensure the solvent used is truly anhydrous. Even solvents labeled "anhydrous" can absorb moisture over time.[14] Consider using a freshly distilled solvent or one dried over molecular sieves.
 - Inert Atmosphere: Confirm that your reaction setup is truly under an inert atmosphere (Nitrogen or Argon) and that there are no leaks.[4][17]

Problem 3: **Aluminium isopropoxide** is not dissolving in my anhydrous solvent.

- Cause: **Aluminium isopropoxide** can be slow to dissolve, especially in cold solvents.[9] However, insolubility is often a sign that the material has already hydrolyzed to insoluble aluminum hydroxide.[9]
- Solution:
 - Use only high-quality, anhydrous solvents.[9]

- Gentle heating can increase the solubility of uncompromised **Aluminium isopropoxide** in solvents like isopropanol, toluene, or benzene.[\[1\]](#)[\[18\]](#)
- If the material remains insoluble even with heating, it is likely contaminated and should not be used.[\[9\]](#)

Data Presentation: Properties and Solubility

Table 1: Physical and Chemical Properties of **Aluminium Isopropoxide**

Property	Value	Citations
Chemical Formula	$C_9H_{21}AlO_3$	[1] [13]
Molecular Weight	204.24 g/mol	[1]
Appearance	White crystalline powder or solid chunks	[1] [6]
Melting Point	128-133 °C	[1]
Boiling Point	125-130 °C	[8]
Density	1.035 g/cm ³	[2]
Flash Point	16 °C	[2] [8]

Table 2: Solubility of **Aluminium Isopropoxide**

Solvent	Solubility	Notes	Citations
Water	Reacts vigorously (hydrolyzes)	Decomposes to aluminum hydroxide and isopropanol.	[1] [2]
Isopropanol	Soluble, especially when heated	Often used as a solvent for reactions.	[9] [19] [20]
Ethanol	Soluble	[1] [20]	
Toluene	Soluble	[1] [20]	
Benzene	Soluble	[1] [20]	
Chloroform	Soluble	[1] [20]	
Carbon Tetrachloride	Soluble	[18] [20]	

Experimental Protocols

Protocol 1: Weighing and Dispensing **Aluminium Isopropoxide** Under an Inert Atmosphere (Glovebox)

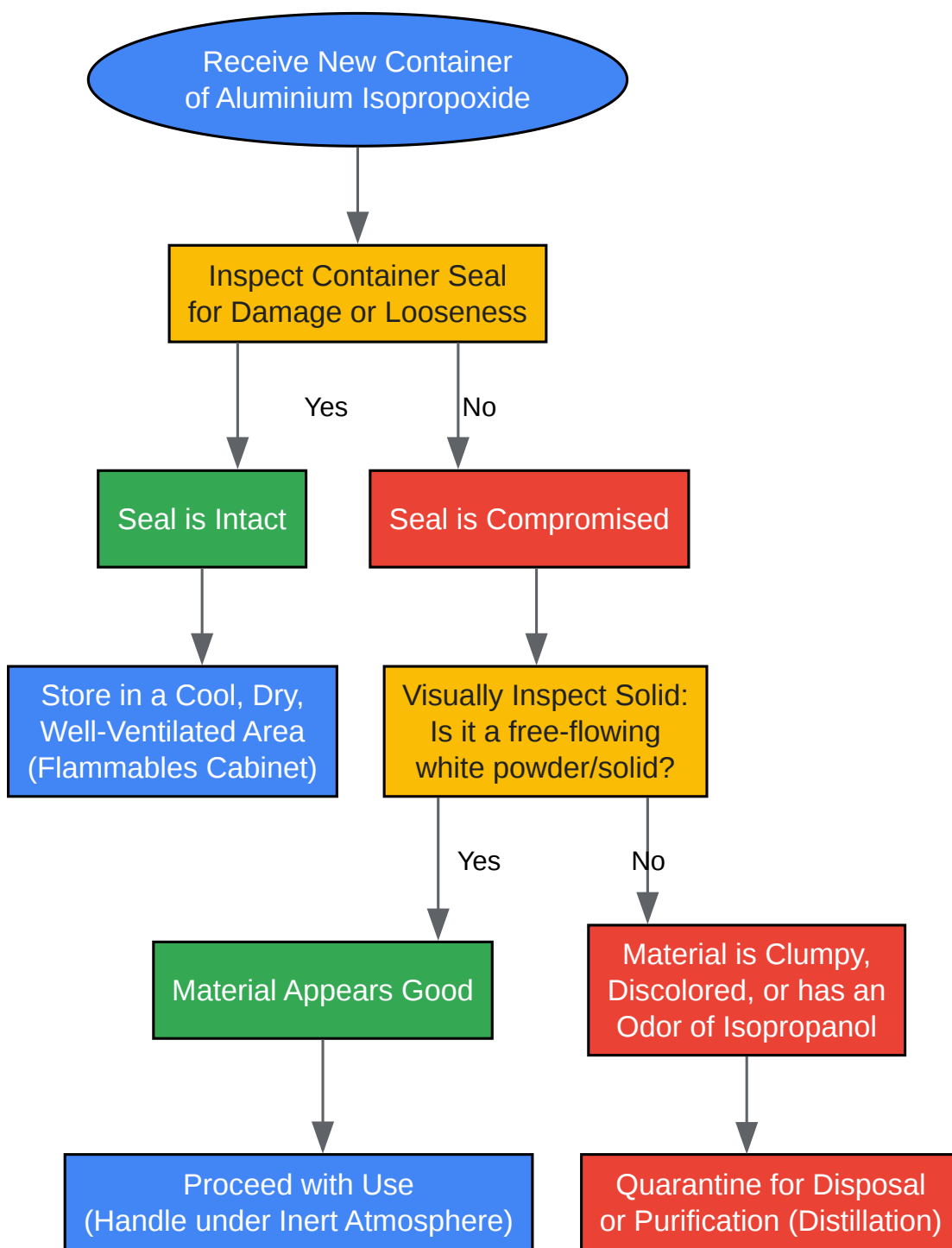
- Preparation: Ensure the glovebox has a dry, inert atmosphere (low ppm O₂ and H₂O). Bring the **Aluminium isopropoxide** container, a clean, dry beaker or flask, a spatula, and a balance into the glovebox antechamber.
- Purging: Cycle the antechamber with the inert gas (e.g., 3 vacuum/refill cycles) to remove air and moisture before transferring items into the main chamber.[\[21\]](#)
- Equilibration: Allow the container of **Aluminium isopropoxide** to equilibrate to the glovebox temperature before opening to prevent condensation.
- Dispensing: Place the receiving flask on the balance and tare it. Carefully open the **Aluminium isopropoxide** container and use the spatula to transfer the desired amount of solid into the flask.
- Sealing: Tightly close the **Aluminium isopropoxide** container immediately after dispensing. For long-term storage, consider wrapping the cap with paraffin film.

- Removal: The prepared flask containing the **Aluminium isopropoxide** can now be sealed and removed from the glovebox for use in your reaction setup.

Protocol 2: Handling **Aluminium Isopropoxide** Using the Balloon Method (Outside a Glovebox)

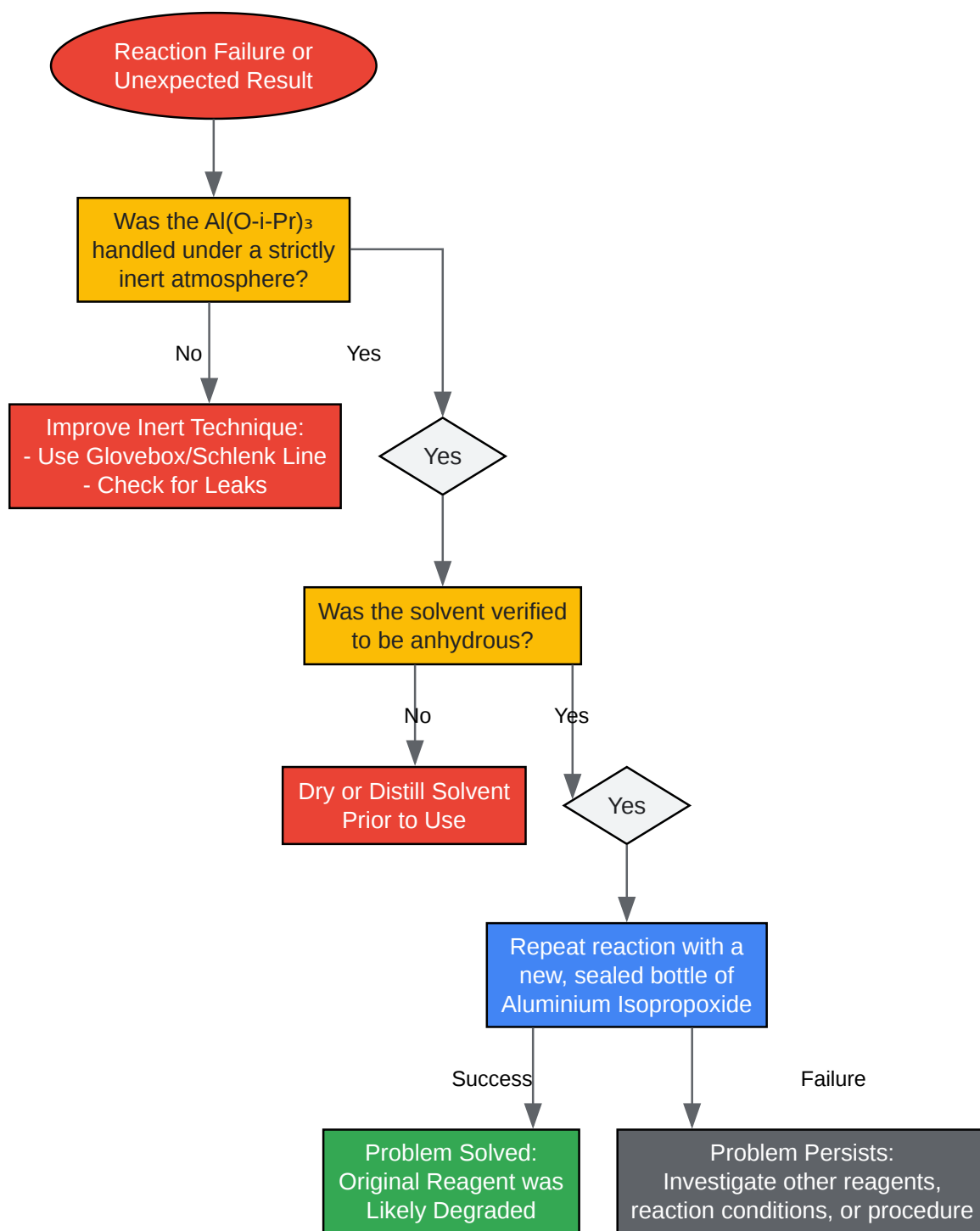
- Glassware Preparation: Flame-dry or oven-dry all glassware (e.g., round-bottom flask with a stir bar) to remove surface moisture.[\[17\]](#)[\[22\]](#)
- Assembly: While the flask is still hot, attach a rubber septum to the opening and clamp it to a stand.[\[23\]](#)
- Inerting the Flask: Fill a balloon with nitrogen or argon gas, attach a needle, and insert it through the septum of the flask. Insert a second "outlet" needle to allow air to be displaced. [\[17\]](#) Purge the flask for 5-10 minutes, then remove the outlet needle. The balloon will maintain a positive pressure of inert gas.[\[17\]](#)
- Weighing: On a balance, quickly weigh the **Aluminium isopropoxide** into a separate small, dry vial. Speed is essential to minimize atmospheric exposure.
- Transfer: Briefly remove the septum from the reaction flask and quickly add the weighed **Aluminium isopropoxide**. Immediately re-seal the flask with the septum. This step should be performed under a flow of inert gas if possible (e.g., by directing the gas flow from the balloon over the opening).
- Solvent Addition: Add anhydrous solvent to the flask via a dry, inert gas-flushed syringe.[\[22\]](#)

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for handling a new container of **Aluminium isopropoxide**.



[Click to download full resolution via product page](#)

Caption: Troubleshooting guide for reactions involving **Aluminium isopropoxide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. grokipedia.com [grokipedia.com]
- 2. Aluminium isopropoxide - Sciencemadness Wiki [sciencemadness.org]
- 3. RU2555907C2 - Aluminium isopropoxide hydrolysis method - Google Patents [patents.google.com]
- 4. researchgate.net [researchgate.net]
- 5. Reddit - The heart of the internet [reddit.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. prochemonline.com [prochemonline.com]
- 9. researchgate.net [researchgate.net]
- 10. chemicalbook.com [chemicalbook.com]
- 11. gelest.com [gelest.com]
- 12. cdhfinechemical.com [cdhfinechemical.com]
- 13. oxfordlabchem.com [oxfordlabchem.com]
- 14. How To [chem.rochester.edu]
- 15. How To [chem.rochester.edu]
- 16. researchgate.net [researchgate.net]
- 17. How To Make An Inert Atmosphere? A Step-By-Step Guide For Protecting Sensitive Materials - Kintek Solution [kindle-tech.com]
- 18. Aluminium isopropoxide | 555-31-7 [chemicalbook.com]
- 19. Aluminium isopropoxide | 555-31-7 | Benchchem [benchchem.com]
- 20. Aluminum isopropoxide | C₉H₂₁AlO₃ | CID 11143 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 21. moln.wdfiles.com [moln.wdfiles.com]
- 22. m.youtube.com [m.youtube.com]
- 23. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [How to handle and store moisture-sensitive Aluminium isopropoxide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b147389#how-to-handle-and-store-moisture-sensitive-aluminium-isopropoxide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com